

An In-depth Technical Guide to Lariciresinol-4,4'-dimethyl ether-9-acetate

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Compound of Interest

Compound Name: *Lariciresinol-4,4'-dimethyl ether-9-acetate*

Cat. No.: *B12321501*

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For Researchers, Scientists, and Drug Development Professionals

Authored by: A Senior Application Scientist

This technical guide provides a comprehensive overview of **Lariciresinol-4,4'-dimethyl ether-9-acetate**, a derivative of the naturally occurring lignan, lariciresinol. While a specific CAS number for this compound is not readily available in public databases, it is structurally defined by the methylation of the two phenolic hydroxyl groups and the acetylation of the primary alcohol at the 9-position of the lariciresinol scaffold. This guide will delve into its structural elucidation, a proposed synthetic pathway, expected analytical characterization, and its potential biological significance, drawing upon the established knowledge of its parent compound and related lignans.

Compound Identification and Structure

Lariciresinol-4,4'-dimethyl ether-9-acetate is a derivative of (+)-Lariciresinol, a lignan characterized by a tetrahydrofuran ring. The systematic name for the parent compound, (+)-lariciresinol, is 4-[[[(3R,4R,5S)-5-(4-hydroxy-3-methoxyphenyl)-4-(hydroxymethyl)oxolan-3-

yl)methyl]-2-methoxyphenol[1]. The derivative in focus, **Lariciresinol-4,4'-dimethyl ether-9-acetate**, features two key modifications:

- **Dimethyl ether:** The phenolic hydroxyl groups at the 4 and 4' positions are converted to methoxy groups.
- **9-acetate:** The primary hydroxyl group at the 9-position is esterified with an acetyl group.

These modifications significantly alter the polarity and potential biological activity of the parent molecule. The CAS number for the related compound, Lariciresinol dimethyl ether, is 67560-68-3.

Table 1: Physicochemical Properties (Predicted)

Property	Value	Source
Molecular Formula	C24H30O7	Calculated
Molecular Weight	430.49 g/mol	Calculated
Hydrogen Bond Donors	0	Calculated
Hydrogen Bond Acceptors	7	Calculated
LogP	3.8	Predicted

Proposed Synthetic Strategy

The synthesis of **Lariciresinol-4,4'-dimethyl ether-9-acetate** can be envisioned as a two-step process starting from the natural product, (+)-Lariciresinol. This approach is based on established chemical transformations for the methylation of phenols and acetylation of alcohols.

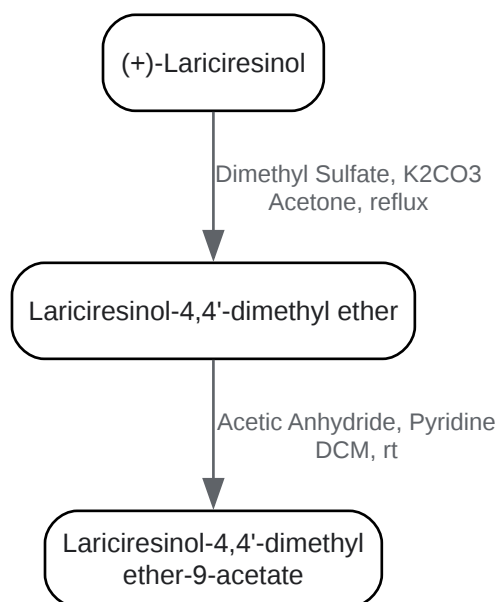
Step 1: Dimethylation of Phenolic Hydroxyls

The selective methylation of the phenolic hydroxyl groups of lariciresinol is the initial and crucial step. A common and effective method for this transformation is the use of a methylating agent such as dimethyl sulfate (DMS) or methyl iodide in the presence of a mild base like potassium carbonate (K₂CO₃) in an inert solvent like acetone or N,N-dimethylformamide (DMF). The base

deprotonates the acidic phenolic hydroxyls, forming phenoxides that then act as nucleophiles to attack the methylating agent. The aliphatic hydroxyl group at the 9-position is significantly less acidic and is unlikely to react under these conditions, ensuring selectivity.

Step 2: Acetylation of the Primary Alcohol

Following the successful dimethylation of the phenolic groups, the subsequent step involves the acetylation of the primary alcohol at the 9-position. This can be readily achieved using acetic anhydride in the presence of a base catalyst such as pyridine or a non-nucleophilic base like triethylamine (TEA) in a solvent like dichloromethane (DCM). A more sustainable, solvent-free approach using a stoichiometric amount of acetic anhydride with a catalyst like VOSO₄ has also been reported for acetylation reactions and could be adapted for this synthesis[2][3][4][5]. This method offers the advantage of milder reaction conditions and reduced waste generation.



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Caption: Proposed two-step synthesis of **Lariciresinol-4,4'-dimethyl ether-9-acetate**.

Analytical Characterization (Predicted)

The structural confirmation of the synthesized **Lariciresinol-4,4'-dimethyl ether-9-acetate** would rely on a combination of spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum is expected to show distinct signals corresponding to the different protons in the molecule. Key expected signals include:
 - Singlets for the four methoxy group protons (two from the original structure and two from the methylation) around 3.8-3.9 ppm.
 - A singlet for the acetyl methyl protons around 2.0-2.1 ppm.
 - The methylene protons of the acetate group (at the 9-position) would likely appear as a multiplet shifted downfield compared to the parent alcohol, in the range of 4.0-4.5 ppm.
 - Aromatic protons will appear in the aromatic region (6.5-7.0 ppm).
- ^{13}C NMR: The carbon NMR spectrum will provide information on the carbon skeleton. Expected key signals include:
 - A carbonyl carbon from the acetate group around 170-171 ppm.
 - A methyl carbon from the acetate group around 20-21 ppm.
 - Signals for the four methoxy carbons around 55-56 ppm.
 - Carbons of the tetrahydrofuran ring and the aromatic rings will appear in their characteristic regions.

Mass Spectrometry (MS)

High-resolution mass spectrometry (HRMS) would be used to confirm the elemental composition of the molecule. The expected molecular ion peak ($[\text{M}]^+$ or $[\text{M}+\text{H}]^+$) would correspond to the calculated molecular weight of 430.49 g/mol .

Infrared (IR) Spectroscopy

The IR spectrum would show characteristic absorption bands for the functional groups present. A strong carbonyl stretch from the ester group is expected around 1735-1745 cm^{-1} . The

absence of a broad O-H stretching band (around 3200-3600 cm^{-1}) from the parent alcohol would confirm the successful acetylation.

Potential Biological Activities and Therapeutic Applications

While direct biological studies on **Lariciresinol-4,4'-dimethyl ether-9-acetate** are limited, the known pharmacological activities of its parent compound, lariciresinol, and other related lignans provide a strong basis for predicting its potential therapeutic applications. Lignans, as a class of compounds, are known for a wide range of biological activities including anticancer, antioxidant, and antiviral effects[6][7].

Anticancer Potential

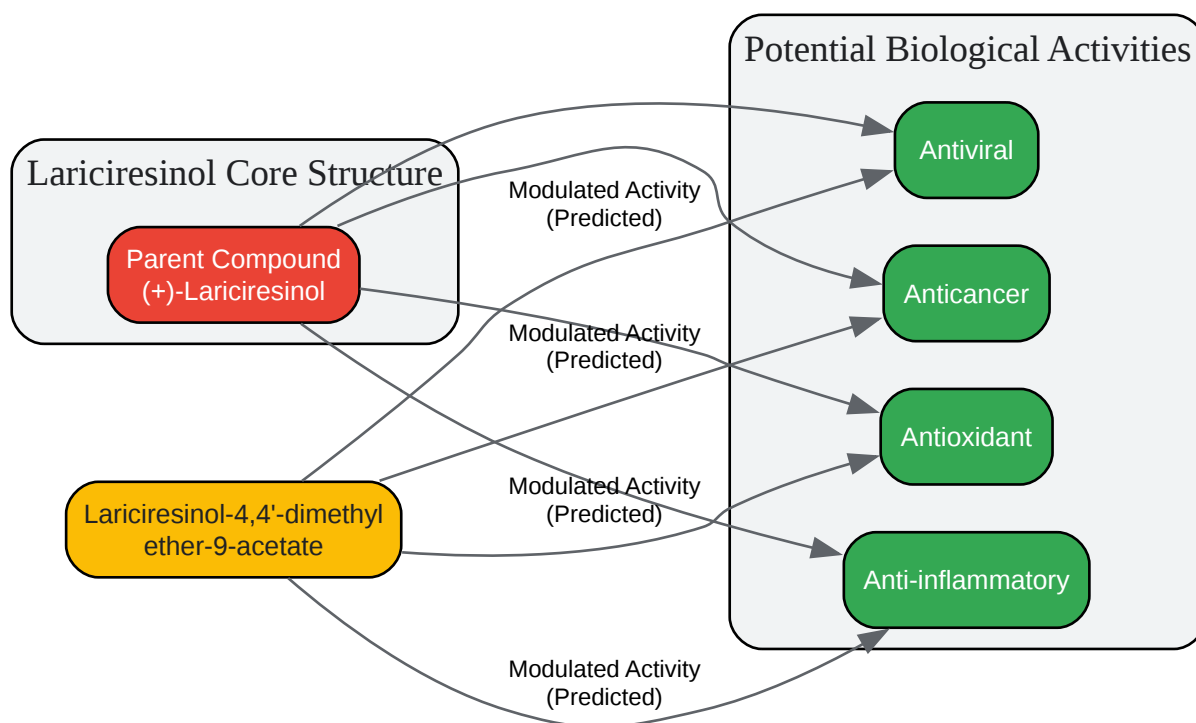
Lariciresinol has demonstrated cytotoxic and pro-apoptotic effects in various cancer cell lines[6]. The methylation and acetylation of lariciresinol may enhance its lipophilicity, potentially improving its cell permeability and bioavailability, which could translate to enhanced anticancer activity.

Antiviral Activity

(-)-Lariciresinol isolated from *Isatis indigotica* has been shown to inhibit the replication of the Hepatitis B virus (HBV)[7]. The structural modifications in **Lariciresinol-4,4'-dimethyl ether-9-acetate** could modulate this antiviral activity, making it a candidate for further investigation in antiviral drug discovery.

Anti-inflammatory and Antioxidant Effects

Lignans are well-documented for their anti-inflammatory and antioxidant properties. These activities are often attributed to their ability to scavenge free radicals and modulate inflammatory signaling pathways. The core structure of **Lariciresinol-4,4'-dimethyl ether-9-acetate** retains the key features associated with these properties.



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Caption: Predicted biological activities based on the parent compound.

Future Research Directions

This technical guide highlights the potential of **Lariciresinol-4,4'-dimethyl ether-9-acetate** as a valuable compound for further investigation. Future research should focus on:

- **Definitive Synthesis and Characterization:** The proposed synthetic route needs to be experimentally validated, and the compound fully characterized using modern analytical techniques to confirm its structure and purity.
- **In-depth Biological Evaluation:** Comprehensive *in vitro* and *in vivo* studies are required to elucidate the specific biological activities of this derivative, including its anticancer, antiviral, and anti-inflammatory properties.
- **Structure-Activity Relationship (SAR) Studies:** A systematic investigation of how the dimethyl ether and acetate moieties contribute to the overall biological activity will be crucial for the rational design of more potent and selective analogs.

Conclusion

Lariciresinol-4,4'-dimethyl ether-9-acetate represents an intriguing derivative of a well-known bioactive natural product. While direct experimental data is currently sparse, this guide provides a solid foundation for researchers to embark on the synthesis, characterization, and biological evaluation of this compound. The predicted enhancement in lipophilicity due to its structural modifications makes it a promising candidate for drug discovery and development, particularly in the areas of oncology and virology.

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